

"drying and purification of 6-Methyl-2,5,7,10-tetraoxaundecane solvent"

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Compound of Interest

Compound Name: 6-Methyl-2,5,7,10-tetraoxaundecane

Cat. No.: B154336

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Technical Support Center: 6-Methyl-2,5,7,10-tetraoxaundecane Solvent

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the drying and purification of **6-Methyl-2,5,7,10-tetraoxaundecane**.

Troubleshooting Guides and FAQs

This section addresses specific issues that may be encountered during the handling and purification of **6-Methyl-2,5,7,10-tetraoxaundecane**.

FAQs

Q1: What are the common impurities in commercial grades of **6-Methyl-2,5,7,10-tetraoxaundecane**?

A1: Commercial grades of **6-Methyl-2,5,7,10-tetraoxaundecane**, which is also known as 1,1-bis(2-methoxyethoxy)ethane, typically have a purity of around 95%.^[1] Common impurities include water, residual reactants from its synthesis such as 2-methoxyethanol and acetaldehyde, and peroxides formed through autoxidation upon exposure to air.

Q2: Why is it crucial to dry **6-Methyl-2,5,7,10-tetraoxaundecane** before use in moisture-sensitive reactions?

A2: The presence of water can interfere with a wide range of chemical reactions, particularly those involving organometallic reagents (e.g., Grignard reagents), strong bases, and certain catalysts. Water can quench reagents, lead to undesired side reactions, and reduce reaction yields.

Q3: What are the hazards associated with **6-Methyl-2,5,7,10-tetraoxaundecane**?

A3: **6-Methyl-2,5,7,10-tetraoxaundecane** is flammable and can be irritating to the eyes, skin, and mucous membranes.^[2] A significant hazard is its potential to form explosive peroxides upon storage and exposure to air. It is incompatible with strong oxidizing agents and strong acids.^[2]

Q4: How can I test for the presence of peroxides in my solvent?

A4: Several methods can be used to test for peroxides. A simple qualitative test involves adding a freshly prepared solution of potassium iodide in glacial acetic acid to the solvent; a yellow to brown color indicates the presence of peroxides.^[3] Commercially available peroxide test strips offer a semi-quantitative measurement and are easy to use.^{[4][5]}

Q5: How often should I test for peroxides?

A5: It is recommended to test for peroxides in opened containers of **6-Methyl-2,5,7,10-tetraoxaundecane** at least every six months.^[2] Unopened containers should be discarded after their expiration date or after a prolonged period, as peroxide formation can still occur.

Troubleshooting

Problem	Possible Cause(s)	Recommended Solution(s)
Low yield in a moisture-sensitive reaction.	The solvent may contain an unacceptable amount of water.	Dry the solvent using an appropriate drying agent (e.g., anhydrous magnesium sulfate, molecular sieves) and distill it before use. Verify water content using Karl Fischer titration.
Unexpected side products are observed.	Impurities such as residual alcohols (2-methoxyethanol) or aldehydes (acetaldehyde) may be present.	Purify the solvent by distillation. For persistent impurities, a fractional distillation may be necessary.
A solid precipitate or crystals are observed in the solvent container.	This could indicate a high concentration of peroxides, which can be explosive.	DO NOT MOVE OR OPEN THE CONTAINER. Contact your institution's Environmental Health and Safety (EHS) office immediately for proper disposal. ^[6]
The solvent appears yellow or discolored.	This may indicate the presence of impurities or degradation products.	Purify the solvent by distillation. If the color persists, consider treating it with a small amount of activated carbon before filtration and distillation.
Inconsistent reaction outcomes.	The purity of the solvent may vary between batches or after prolonged storage.	Always use freshly purified solvent for sensitive applications. Establish a routine for testing and repurifying the solvent as needed.

Data Presentation

Table 1: Typical Physical and Chemical Properties of **6-Methyl-2,5,7,10-tetraoxaundecane**

Property	Value
CAS Number	10143-67-6
Molecular Formula	C8H18O4
Molecular Weight	178.23 g/mol
Boiling Point	approx. 197-230 °C
Density	approx. 0.956-1.027 g/cm ³
Flash Point	approx. 70.5 °C

Note: The reported values for boiling point and density can vary slightly depending on the source.

Table 2: Recommended Purity and Impurity Levels for Anhydrous Solvent

Parameter	Recommended Level	Method of Verification
Purity	> 99.5%	Gas Chromatography (GC)
Water Content	< 50 ppm	Karl Fischer Titration
Peroxide Content	< 10 ppm	Peroxide Test Strips or Iodometric Titration
Acidity/Alkalinity	Neutral	pH paper or indicator solution

Experimental Protocols

Protocol 1: Drying of **6-Methyl-2,5,7,10-tetraoxaundecane**

This protocol describes the process of drying the solvent to reduce its water content.

Materials:

- **6-Methyl-2,5,7,10-tetraoxaundecane** (commercial grade)
- Anhydrous magnesium sulfate (MgSO₄) or 4Å molecular sieves

- Stir plate and magnetic stir bar
- Round-bottom flask with a stopper
- Filtration apparatus (e.g., Büchner funnel, filter paper, and filter flask)

Procedure:

- Place the **6-Methyl-2,5,7,10-tetraoxaundecane** in a dry round-bottom flask equipped with a magnetic stir bar.
- Add a suitable amount of anhydrous magnesium sulfate or 4Å molecular sieves (approximately 10-20 g per 1 L of solvent).
- Stopper the flask and stir the mixture at room temperature for at least 24 hours.
- After stirring, allow the drying agent to settle at the bottom of the flask.
- Carefully decant or filter the dried solvent to separate it from the drying agent.
- For highly sensitive applications, the dried solvent should be immediately used or further purified by distillation.

Protocol 2: Purification of **6-Methyl-2,5,7,10-tetraoxaundecane** by Distillation

This protocol details the purification of the solvent by distillation to remove non-volatile impurities and residual drying agents.

Materials:

- Dried **6-Methyl-2,5,7,10-tetraoxaundecane**
- Distillation apparatus (heating mantle, distillation flask, distillation head with thermometer, condenser, and receiving flask)
- Boiling chips
- Inert gas source (e.g., nitrogen or argon) for sensitive applications

Procedure:

- Assemble the distillation apparatus. Ensure all glassware is dry.
- Place the dried **6-Methyl-2,5,7,10-tetraoxaundecane** and a few boiling chips into the distillation flask.
- If performing the distillation under an inert atmosphere, flush the apparatus with nitrogen or argon.
- Begin heating the distillation flask gently.
- Collect the fraction that distills at the expected boiling point (approximately 197-230 °C at atmospheric pressure).
- Discard any initial lower-boiling fractions and stop the distillation before the flask goes to dryness to prevent the concentration of potentially explosive peroxides.
- Store the purified solvent in a tightly sealed, dry container, preferably under an inert atmosphere and protected from light.

Protocol 3: Testing for and Removal of Peroxides

This protocol outlines the procedure for detecting and eliminating peroxides from the solvent.

Materials:

- **6-Methyl-2,5,7,10-tetraoxaundecane** to be tested
- Potassium iodide (KI)
- Glacial acetic acid
- Ferrous sulfate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- Concentrated sulfuric acid (H_2SO_4)
- Deionized water

- Separatory funnel
- Activated alumina column

Procedure for Peroxide Testing (Qualitative):

- In a test tube, dissolve a small amount of potassium iodide in glacial acetic acid.
- Add 1-2 mL of the **6-Methyl-2,5,7,10-tetraoxaundecane** to the solution.
- A yellow to brown color indicates the presence of peroxides.

Procedure for Peroxide Removal:

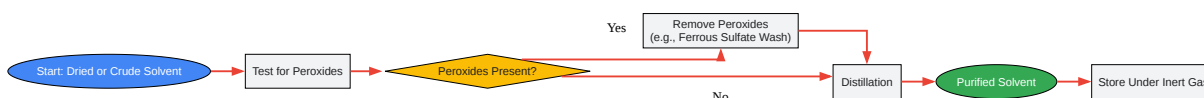
- Method 1: Ferrous Sulfate Wash
 - Prepare a fresh solution of 6 g of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$, 6 mL of concentrated sulfuric acid, and 11 mL of water.
 - In a separatory funnel, shake 1 L of the solvent with the ferrous sulfate solution for a few minutes.
 - Separate the layers and discard the aqueous layer.
 - Wash the solvent with water, followed by a dilute sodium bicarbonate solution, and then a final water wash.
 - Dry the solvent using a suitable drying agent (Protocol 1) and purify by distillation (Protocol 2).
- Method 2: Activated Alumina Column
 - Pack a chromatography column with activated alumina.
 - Pass the solvent through the column. The alumina will adsorb the peroxides.
 - The purified solvent should be used immediately as this process may remove any added inhibitors.

Mandatory Visualization



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Caption: Workflow for drying **6-Methyl-2,5,7,10-tetraoxaundecane**.



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Caption: Workflow for the purification of **6-Methyl-2,5,7,10-tetraoxaundecane**.

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